

Application Notes and Protocols for Lipidomics Analysis of **cis**-Vaccenoyl-CoA

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Compound of Interest

Compound Name: **cis**-Vaccenoyl-CoA

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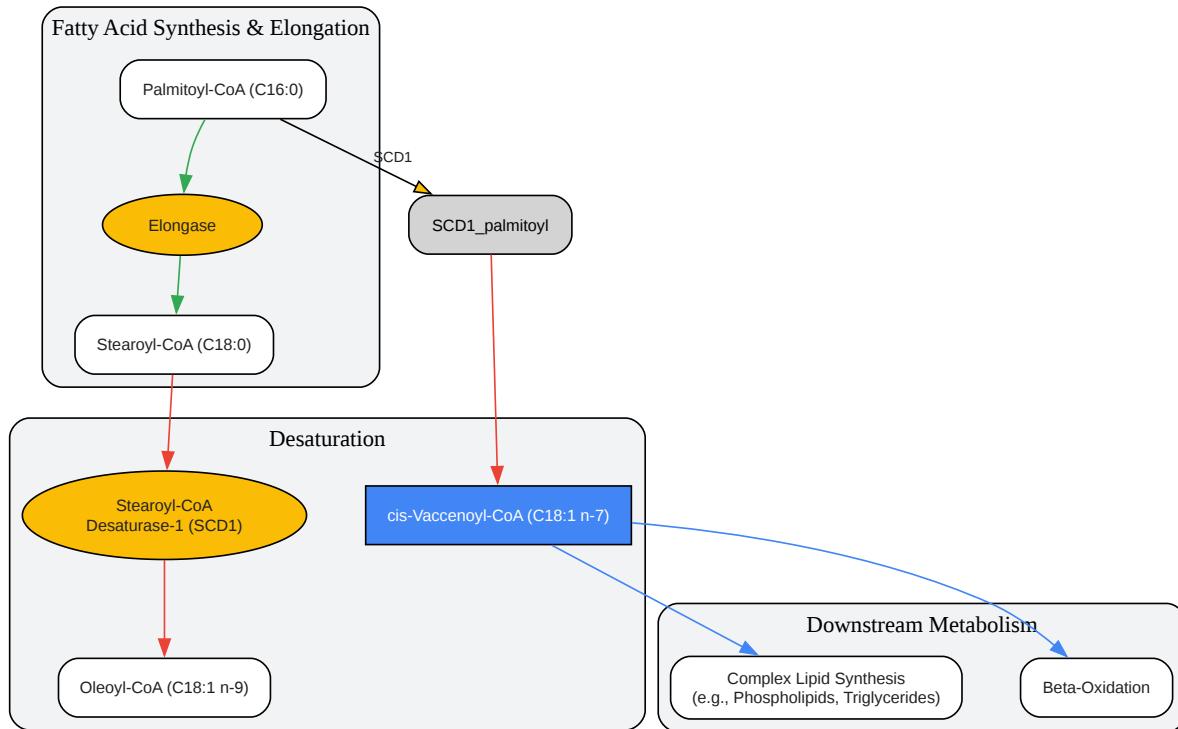
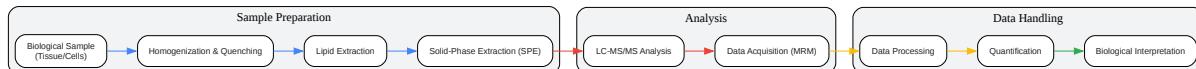
Introduction

Cis-Vaccenoyl-CoA is a long-chain acyl-coenzyme A (CoA) thioester that plays a significant role in lipid metabolism. As an activated form of *cis*-vaccenic acid, it is a key intermediate in the biosynthesis of various lipids and is involved in cellular signaling pathways.^{[1][2]} The accurate quantification of **cis**-Vaccenoyl-CoA and other related lipid species is crucial for understanding disease states related to metabolic dysregulation, such as type 2 diabetes and cardiovascular disease, and for the development of novel therapeutics.^{[1][3]}

This document provides a detailed workflow for the targeted quantitative analysis of **cis**-Vaccenoyl-CoA in biological samples using a robust liquid chromatography-tandem mass spectrometry (LC-MS/MS) based lipidomics approach. The protocols outlined below cover sample preparation, chromatographic separation, mass spectrometric detection, and data analysis.

Experimental Workflow Overview

The overall workflow for the lipidomics analysis of **cis**-Vaccenoyl-CoA involves several key stages, from sample collection to data interpretation. Each step is critical for achieving accurate and reproducible results.

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References

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- 2. Human Metabolome Database: Showing metabocard for cis-Vaccenoyl CoA (HMDB0006521) [hmdb.ca]
- 3. LC/MS/MS method for quantitative determination of long-chain fatty acyl-CoAs - PubMed [pubmed.ncbi.nlm.nih.gov]
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